

Propanedithioamide molecular weight and formula

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Compound of Interest

Compound Name: Propanedithioamide

Cat. No.: B1272150

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An In-depth Technical Guide to **Propanedithioamide**: Molecular Weight and Formula

This guide provides essential information regarding the molecular weight and chemical formula of **propanedithioamide**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Propanedithioamide is an organic compound with distinct surfactant properties.^[1] Its hydrophobic nature makes it suitable for applications such as a coating or stabilizer.^[1] The compound is known to react with metal ions to form metal-dithiocarbamate complexes.^[1]

Quantitative Data

The fundamental molecular properties of **propanedithioamide** are summarized in the table below for clear reference.

Property	Value
Molecular Formula	C ₃ H ₆ N ₂ S ₂
Molecular Weight	134.23 g/mol ^[1]

Chemical Structure and Identification

The relationship between the common name and the fundamental chemical properties of **propanedithioamide** is illustrated below.

Caption: Chemical properties of **propanedithioamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis, handling, and analysis of **propanedithioamide** are specific to the intended application and are typically developed within the context of a particular research program. For laboratory use, it is essential to consult the supplier's safety data sheet and relevant scientific literature for established procedures. The purity of commercially available **propanedithioamide** is often specified, for instance, at a minimum of 95%.^[1]

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References

- 1. cymitquimica.com [cymitquimica.com]
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